

# An In-depth Technical Guide to the Physical Properties of Cumylamine

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## Compound of Interest

Compound Name: **Cumylamine**

Cat. No.: **B032423**

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## Introduction

**Cumylamine**, systematically known as 2-phenylpropan-2-amine, is an organic compound with the chemical formula C<sub>9</sub>H<sub>13</sub>N.<sup>[1][2][3]</sup> It is a primary amine featuring a cumyl group (an isopropyl-substituted phenyl ring) attached to the nitrogen atom. This structure imparts specific physical and chemical characteristics that make it a significant intermediate in various organic syntheses, including the preparation of pharmaceuticals and agrochemicals.<sup>[4][5]</sup> For researchers, scientists, and professionals in drug development, a comprehensive understanding of its physical properties is crucial for safe handling, process optimization, and predicting its behavior in various chemical environments.

This technical guide provides a detailed overview of the core physical properties of **Cumylamine**, supplemented with generalized experimental protocols for their determination, aimed at a scientific audience.

## Physical Properties of Cumylamine

The key physical characteristics of **Cumylamine** are summarized in the table below for easy reference and comparison. The data has been compiled from various chemical databases and literature sources.

Property	Value	Unit
Molecular Formula	C <sub>9</sub> H <sub>13</sub> N	
Molecular Weight	135.21	g/mol
Appearance	Colorless to Light yellow clear liquid/oil	
Boiling Point	196.5 - 197	°C
Melting Point	116 (estimate) to 131	°C
Density	0.94	g/cm <sup>3</sup>
Refractive Index	1.520	
Flash Point	84 - 197	°C
Water Solubility	Insoluble	
Solubility in Other Solvents	Chloroform, Methanol	
pKa (predicted)	9.36 ± 0.10	

## Detailed Discussion of Physical Properties Molecular Identity and Appearance

**Cumylamine** is a clear, colorless to light orange or yellow liquid, often described as an oil.[\[2\]\[6\]](#) [\[7\]](#) Its molecular structure consists of a phenyl ring attached to a tertiary carbon which is also bonded to two methyl groups and a primary amine group.

## Thermal Properties

The boiling point of **Cumylamine** is consistently reported as 197 °C at atmospheric pressure. [\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#) There is some variability in the reported melting point, with some sources providing an estimated value of 116 °C, while others list a range of 129-131 °C.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[9\]](#) This variation could be attributed to differences in experimental methods or sample purity.

## Density and Refractive Index

The density of **Cumylamine** is approximately 0.94 g/cm<sup>3</sup>, which is slightly less than that of water.[1][2][8] Its refractive index, a measure of how light propagates through the substance, is reported to be 1.520.[1][2][8]

## Flammability

The flash point of **Cumylamine** has been noted with a significant range, from 84 °C to as high as 197 °C.[6][7][9] The flash point is the lowest temperature at which the liquid can vaporize to form an ignitable mixture in air.

## Solubility

**Cumylamine** is insoluble in water, a characteristic attributed to its large nonpolar hydrocarbon structure.[2][4][5][8][9] However, it is soluble in organic solvents such as chloroform and methanol.[2][5][8] As a basic amine, it readily reacts with acids to form water-soluble ammonium salts.[5]

## Acidity/Basicity

The predicted pKa of **Cumylamine**'s conjugate acid is 9.36, which is indicative of a moderately basic compound, typical for a primary amine.[2][4][5][8]

## Experimental Protocols

The following sections outline generalized methodologies for determining the key physical properties of a liquid amine like **Cumylamine**. These protocols are intended as a guide for laboratory professionals.

## Boiling Point Determination

The boiling point of a liquid can be ascertained using either a simple distillation setup or a micro-boiling point method, the latter being suitable for small sample volumes.[10][11][12][13]

Simple Distillation Method:

- Place approximately 5 mL of the liquid sample into a round-bottom flask, adding a few boiling chips to ensure smooth boiling.

- Assemble a simple distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the vapor temperature.  
[\[10\]](#)
- Gently heat the flask. The temperature will rise and then stabilize as the liquid begins to distill.
- Record the stable temperature at which the vapor is condensing as the boiling point.

## Density Determination

Density can be accurately measured using a vibrating tube densimeter or a pycnometer.[\[2\]](#)[\[6\]](#)  
[\[7\]](#)[\[9\]](#)

Pycnometer Method:

- Weigh a clean, dry pycnometer of a known volume.
- Fill the pycnometer with the **Cumylamine** sample, ensuring no air bubbles are trapped.
- Weigh the filled pycnometer and record the temperature of the liquid.
- Calculate the density by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

## Solubility Assessment

The solubility of **Cumylamine** in various solvents is determined through direct observation.[\[1\]](#)  
[\[5\]](#)[\[14\]](#)[\[15\]](#)

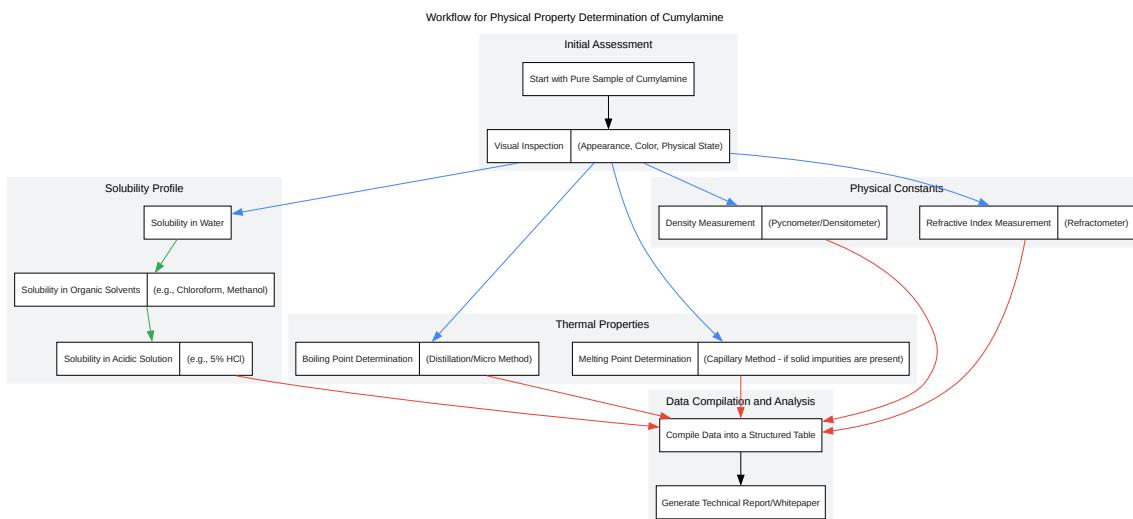
Procedure:

- Add a small, measured amount of **Cumylamine** (e.g., 5 drops) to a test tube.[\[1\]](#)
- Add approximately 2 mL of the desired solvent (e.g., water, methanol, 5% HCl).[\[1\]](#)
- Vigorously agitate the mixture.

- Observe the resulting mixture. A single, clear phase indicates solubility, while the presence of two distinct layers signifies insolubility. The formation of a single phase in 5% HCl would indicate the formation of a water-soluble amine salt.[\[15\]](#)

## Visualizations

The following diagram illustrates a generalized workflow for the experimental characterization of the physical properties of a chemical substance such as **Cumylamine**.

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Caption: A logical workflow for the experimental determination of **Cumylamine**'s physical properties.

## Conclusion

The physical properties of **Cumylamine** are well-documented, providing a robust dataset for its use in scientific and industrial applications. Its characteristics as a liquid with a high boiling point, specific density, and defined solubility profile are fundamental to its role as a chemical intermediate. The standardized protocols outlined in this guide offer a reliable framework for the verification of these properties, ensuring consistent and safe handling in a laboratory setting. A thorough grasp of these physical attributes is indispensable for any professional engaged in the synthesis and development of novel chemical entities involving **Cumylamine**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Cumylamine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b032423#what-are-the-physical-properties-of-cumylamine\]](https://www.benchchem.com/product/b032423#what-are-the-physical-properties-of-cumylamine)

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